

methyl dehydroabietate stability storage conditions

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Compound Focus: Methyl Dehydroabietate

CAS No.: 1235-74-1

Cat. No.: S1524647

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Storage and Handling Conditions

To ensure the stability of **Methyl Dehydroabietate** (CAS 1235-74-1) in a laboratory setting, please adhere to the following guidelines consolidated from supplier and chemical data sources [1] [2] [3]:

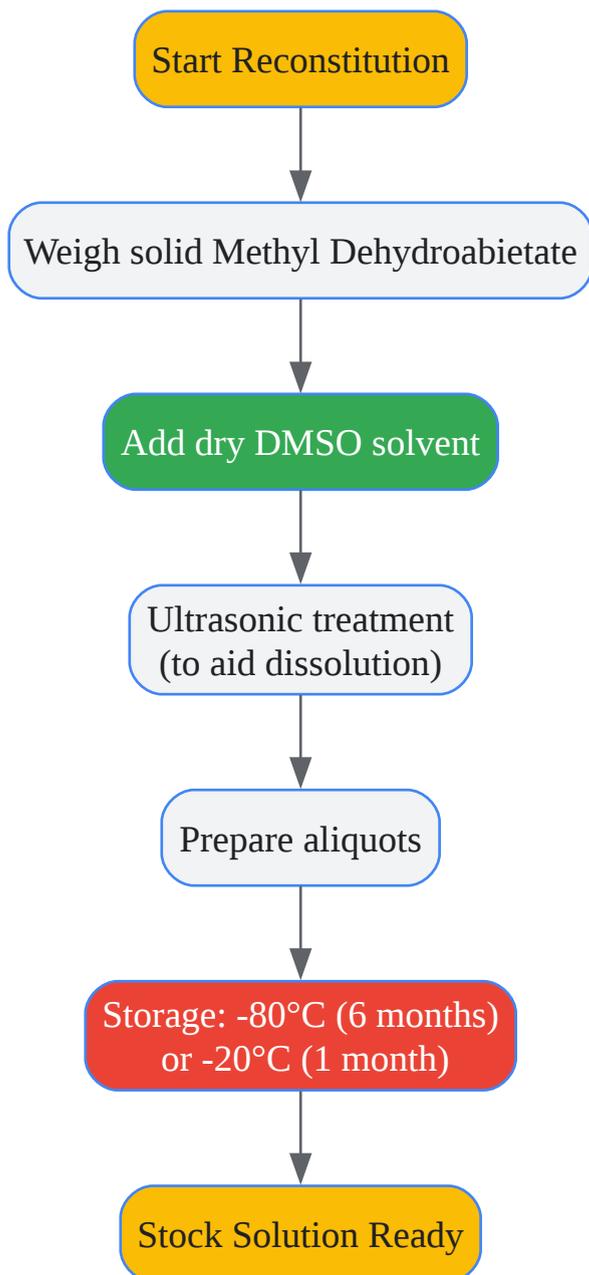
Aspect	Specification
Physical Form	White to off-white solid [1] [3]
Recommended Storage	Sealed in a dry container at room temperature [2] [4] or under refrigerated conditions [1]
Specific Storage Temp.	Powder: -20°C (3 years); 4°C (2 years). In solvent: -80°C (6 months); -20°C (1 month) [1]
Moisture Sensitivity	Hygroscopic; use newly opened, dry DMSO for solubility [1]
Solubility	Soluble in organic solvents like DMSO, chloroform, dichloromethane; practically insoluble in water [1] [2] [3]

Handling Precautions: The compound has GHS warning signs and can cause skin, eye, and respiratory irritation [3] [4]. Always use appropriate personal protective equipment (PPE), including safety glasses,

impervious gloves, and a dust mask, especially when handling large quantities [3] [5]. Work should be conducted in a well-ventilated area, and formation of dust and aerosols should be avoided [5].

Experimental Protocol: Reconstitution and Preparation

For research use, **Methyl Dehydroabietate** is often supplied and used in solution. Here is a standard protocol for preparing a stock solution based on supplier information [1]:



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Frequently Asked Questions

Q1: What should I do if my Methyl Dehydroabietate solution precipitates or appears cloudy? This is likely due to the compound crashing out of solution. Gently warm the vial and sonicate to re-dissolve the material. Ensure you are using the recommended solvent (e.g., DMSO) and that it is water-free, as moisture can affect solubility [1].

Q2: How should I dispose of Methyl Dehydroabietate waste? Product and contaminated packaging should be disposed of at a licensed chemical destruction plant or by controlled incineration. Do not contaminate water sources or sewer systems [5].

Q3: Can I use water or aqueous buffers with Methyl Dehydroabietate? Direct use in water is not recommended as the compound is practically insoluble in water [3]. For cell-based assays, a stock solution in DMSO is first prepared, which is then diluted into the aqueous culture medium. The final DMSO concentration should be kept low (typically below 0.1-1%) to avoid cytotoxicity.

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References

1. Methyl dehydroabietate | Antimicrobial Agent | MedChemExpress [medchemexpress.com]
2. METHYL DEHYDROABIETATE CAS#: 1235-74-1 [amp.chemicalbook.com]
3. Methyl dehydroabietate [en.wikipedia.org]
4. METHYL DEHYDROABIETATE | 1235-74-1 [chemicalbook.com]
5. METHYL DEHYDROABIETATE Safety Data Sheets(SDS) ... [lookchem.com]

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